

protocol for the gram-scale synthesis of 2-(2-phenylethyl)indene

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Compound of Interest

Compound Name: 2-(2-Phenylethyl)indene

CAS No.: 23909-26-4

Cat. No.: B6319312

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Application Note: Gram-Scale Synthesis of 2-(2-Phenylethyl)-1H-indene via Organocerium-Mediated Nucleophilic Addition and Dehydration

Introduction & Strategic Rationale

2-Substituted indenenes are highly valued scaffolds in medicinal chemistry and materials science, frequently serving as rigidified pharmacophores or critical ligands in metallocene catalysis [2]. However, the direct alkylation of indene is synthetically problematic; base-catalyzed isomerization of the cyclopentadiene ring inevitably yields an inseparable thermodynamic mixture of 1-alkyl and 3-alkyl indenenes.

To achieve absolute regiocontrol, the substituent must be introduced onto a saturated precursor—specifically 2-indanone—followed by the elimination of a leaving group to install the double bond.

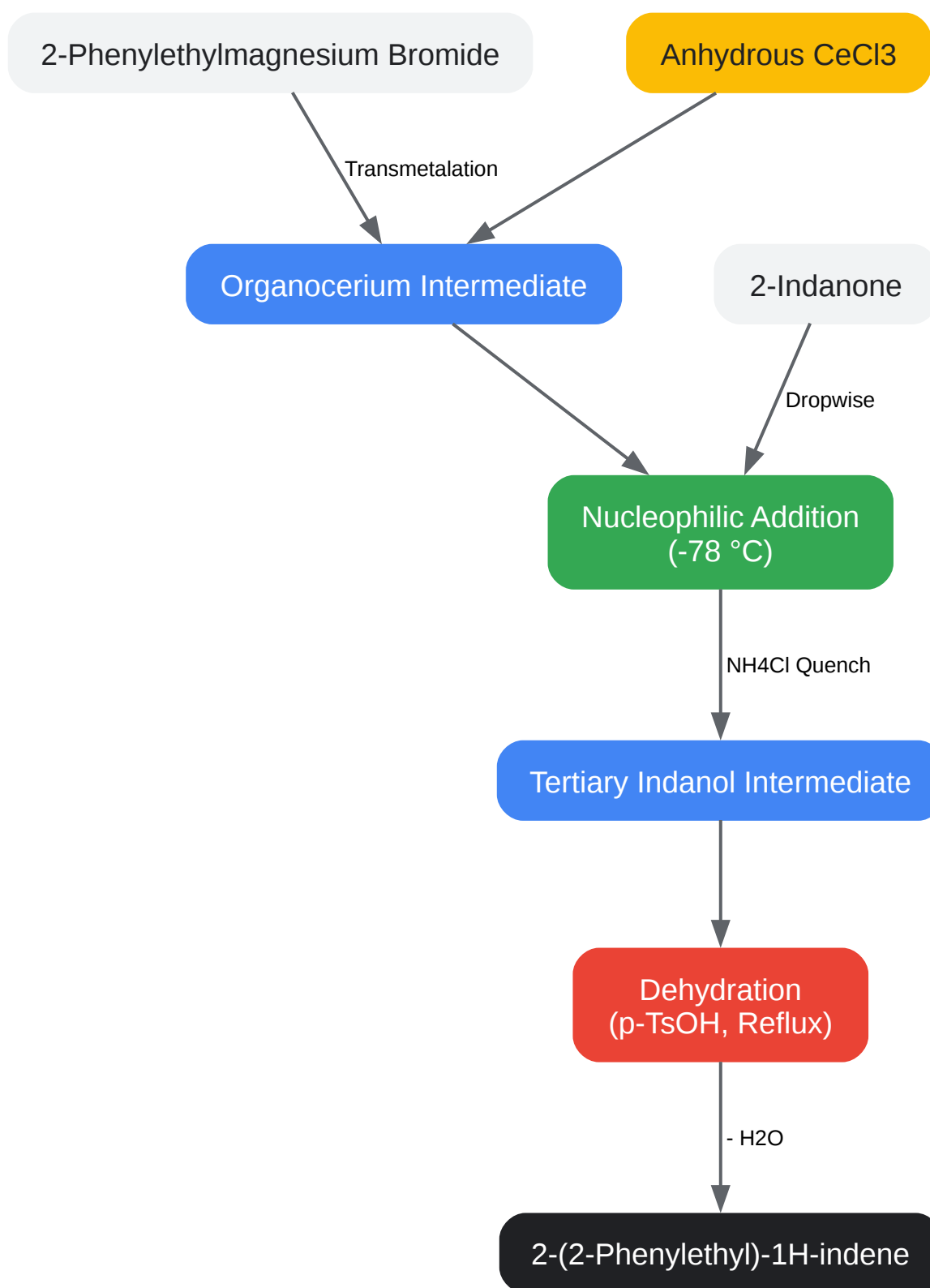
The Mechanistic Challenge (Causality & Expertise): While the addition of a Grignard reagent to 2-indanone appears straightforward on paper, 2-indanone is highly enolizable. Standard

Grignard reagents (such as 2-phenylethylmagnesium bromide) often act as strong bases rather than nucleophiles, deprotonating the

-carbon. This triggers a cascade of unwanted aldol condensations and dimerization, severely depressing the yield.

To circumvent this, this protocol utilizes an Imamoto organocerium transmetalation [1]. By pre-mixing the Grignard reagent with anhydrous Cerium(III) chloride (CeCl_3), the highly oxophilic cerium coordinates to the ketone, dramatically enhancing the nucleophilicity of the carbon species while suppressing its basicity. This ensures a clean, high-yielding conversion to the tertiary indanol, which is subsequently dehydrated to the target 2-(2-phenylethyl)-1H-indene.

Experimental Workflow



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Workflow for the organocerium-mediated synthesis of 2-(2-phenylethyl)-1H-indene.

Quantitative Data & Stoichiometry

The following table outlines the stoichiometric requirements optimized for a 10-gram scale synthesis based on the limiting reagent (2-indanone).

Reagent / Material	MW (g/mol)	Equivalents	Amount	Role
2-Indanone	132.16	1.00	10.0 g (75.6 mmol)	Electrophile
2-Phenylethylmagnesium bromide (1.0 M in THF)	209.38	1.20	90.8 mL (90.8 mmol)	Nucleophile
Cerium(III) chloride (Anhydrous)	246.48	1.25	23.3 g (94.5 mmol)	Lewis Acid / Transmetalation
Tetrahydrofuran (THF) (Anhydrous)	72.11	-	200 mL	Solvent (Addition)
p-Toluenesulfonic acid monohydrate (p-TsOH)	190.22	0.05	0.72 g (3.78 mmol)	Acid Catalyst
Toluene	92.14	-	150 mL	Solvent (Dehydration)

Expected Yield: ~12.5 g (75% over two steps) of 2-(2-phenylethyl)-1H-indene (MW: 220.31 g/mol).

Step-by-Step Methodology

Step 1: Preparation of the Organocerium Reagent

- **Activation of CeCl_3 :** Add 23.3 g of anhydrous CeCl_3 to an oven-dried 500 mL Schlenk flask equipped with a magnetic stir bar. Note: If using $\text{CeCl}_3 \cdot 7\text{H}_2\text{O}$, it must be rigorously dried at 140 °C under high vacuum (0.1 Torr) for 2 hours, then at 150 °C for 2 hours prior to use.
- **Suspension:** Purge the flask with Argon. Add 150 mL of anhydrous THF. Stir the suspension vigorously at room temperature for 2 hours to ensure complete complexation of the cerium salt with the solvent.
- **Transmetalation:** Cool the milky white suspension to -78 °C using a dry ice/acetone bath. Dropwise add 90.8 mL of 2-phenylethylmagnesium bromide (1.0 M in THF) via an addition funnel over 30 minutes. Stir the resulting mixture at -78 °C for 1.5 hours to form the active organocerium intermediate.

Step 2: Nucleophilic Addition

- **Addition:** Dissolve 10.0 g of 2-indanone in 50 mL of anhydrous THF. Add this solution dropwise to the -78 °C organocerium mixture over 45 minutes.
- **Reaction:** Maintain the reaction at -78 °C for 2 hours, then remove the cooling bath and allow the mixture to slowly warm to room temperature over an additional 1 hour.
- **Quench & Extraction:** Carefully quench the reaction by adding 100 mL of saturated aqueous NH_4Cl . Filter the resulting cerium salts through a pad of Celite. Extract the aqueous filtrate with Ethyl Acetate (3 × 100 mL).
- **Concentration:** Wash the combined organic layers with brine, dry over anhydrous MgSO_4 , filter, and concentrate in vacuo to yield the crude tertiary alcohol (2-(2-phenylethyl)-2,3-dihydro-1H-inden-2-ol) as a viscous pale-yellow oil.

Step 3: Acid-Catalyzed Dehydration (Self-Validating System)

- **Setup:** Transfer the crude tertiary alcohol to a 500 mL round-bottom flask. Dissolve in 150 mL of toluene. Add 0.72 g of p-TsOH monohydrate.
- **Azeotropic Distillation:** Attach a Dean-Stark trap filled with toluene, topped with a reflux condenser. Heat the mixture to a vigorous reflux (approx. 110 °C).

- **In-Situ Validation:** The Dean-Stark trap acts as a physical, self-validating indicator of reaction progress [2]. For a 75.6 mmol scale, the theoretical yield of eliminated water is 1.36 mL. Monitor the meniscus in the trap; once water collection ceases (typically 2–3 hours) and the volume matches the theoretical output, the dehydration is physically validated as complete.
- **Workup:** Cool the reaction to room temperature. Wash the toluene solution with saturated aqueous NaHCO₃ (100 mL) to neutralize the acid catalyst, followed by water (100 mL) and brine (100 mL).
- **Purification:** Dry the organic layer over MgSO₄, filter, and concentrate. Purify the crude product via silica gel flash chromatography using 100% Hexanes. The target 2-(2-phenylethyl)-1H-indene will elute rapidly as a non-polar hydrocarbon band ($R_f \approx 0.8$ in Hexanes), leaving any unreacted polar impurities on the baseline.

References

- Imamoto, T., Sugiura, Y., & Takiyama, N. (1989). Carbon-carbon bond-forming reactions using cerium metal or organocerium(III) reagents. *Journal of the American Chemical Society*, 111(12), 4392-4398. URL:[[Link](#)]
- Exxon Chemical Patents Inc. (1998). Substituted indenyl unbridged metallocenes (US Patent No. 5,780,659A). U.S. Patent and Trademark Office.
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